

The Pivotal Role of Methyl 2-methoxy-6-methylbenzoate in Modern Organic Synthesis

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Compound of Interest

Compound Name: Methyl 2-methoxy-6-methylbenzoate

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Core Abstract: **Methyl 2-methoxy-6-methylbenzoate**, a substituted aromatic ester, has emerged as a crucial building block in contemporary organic chemistry. Its strategic importance is most prominently highlighted by its role as a key intermediate in the synthesis of the fungicide metrafenone. This technical guide provides an in-depth analysis of the synthesis, chemical properties, and significant applications of **methyl 2-methoxy-6-methylbenzoate**, offering detailed experimental protocols and quantitative data to support advanced research and development endeavors.

Introduction

Methyl 2-methoxy-6-methylbenzoate (CAS No. 79383-44-1) is an organic compound characterized by a benzene ring substituted with a methyl ester, a methoxy group, and a methyl group at positions 1, 2, and 6, respectively.^[1] This unique substitution pattern imparts specific reactivity and steric hindrance, making it a valuable synthon for the construction of complex molecular architectures. While its applications are specialized, its function as a precursor to 2-methoxy-6-methylbenzoic acid, a vital component in the agrochemical industry, underscores its significance. This guide will elucidate the synthetic pathways involving this compound, present its physicochemical and spectroscopic data, and detail its primary application.

Physicochemical and Spectroscopic Data

Precise characterization of **methyl 2-methoxy-6-methylbenzoate** is fundamental for its effective use in synthesis. The following tables summarize its key physical and spectroscopic properties.

Table 1: Physical and Chemical Properties of **Methyl 2-methoxy-6-methylbenzoate**

Property	Value	Reference(s)
CAS Number	79383-44-1	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1] [2]
Molecular Weight	180.20 g/mol	[1] [2]
Physical Form	Liquid	
Storage Temperature	2-8 °C (Refrigerator)	[2]

Table 2: Spectroscopic Data for **Methyl 2-methoxy-6-methylbenzoate**

Spectrum Type	Data	Reference(s)
¹ H-NMR	Conforms to structure	[3]
Mass Spectrum	Conforms to structure	[3]
Purity by HPLC	>90%	[3]

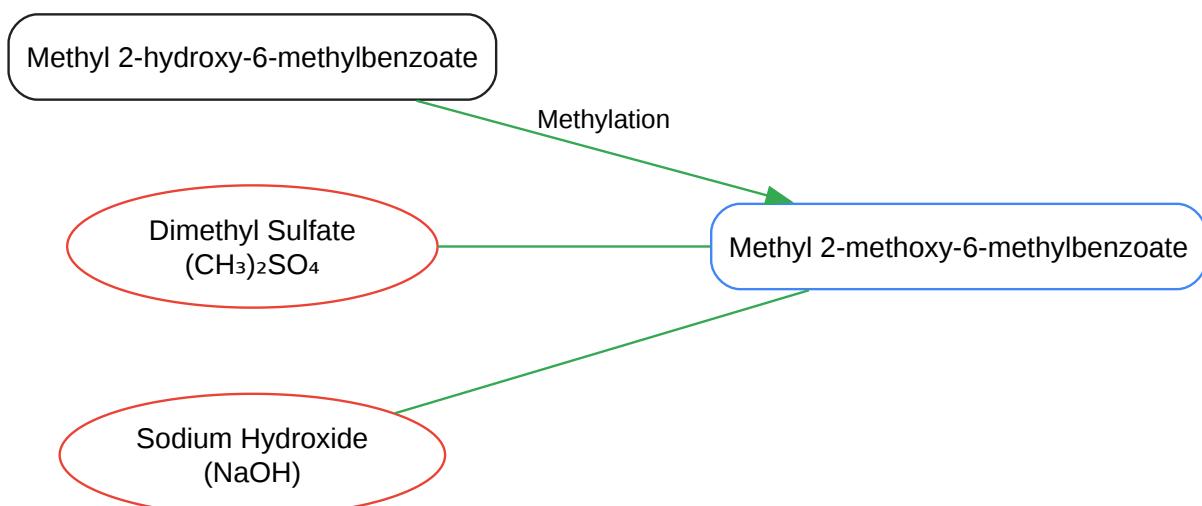
Note: Detailed spectral data with peak assignments are not readily available in the public domain and would typically be confirmed by researchers through direct analysis.

Synthesis and Reactions

The primary role of **methyl 2-methoxy-6-methylbenzoate** in organic chemistry is as an intermediate in the synthesis of 2-methoxy-6-methylbenzoic acid. This transformation involves a two-step process starting from methyl 2-hydroxy-6-methylbenzoate: a methylation reaction to introduce the methoxy group, followed by hydrolysis of the methyl ester.

Synthesis of Methyl 2-methoxy-6-methylbenzoate via Methylation

The synthesis of **methyl 2-methoxy-6-methylbenzoate** is achieved through the methylation of methyl 2-hydroxy-6-methylbenzoate. A common methylating agent for this transformation is dimethyl sulfate in the presence of a base.



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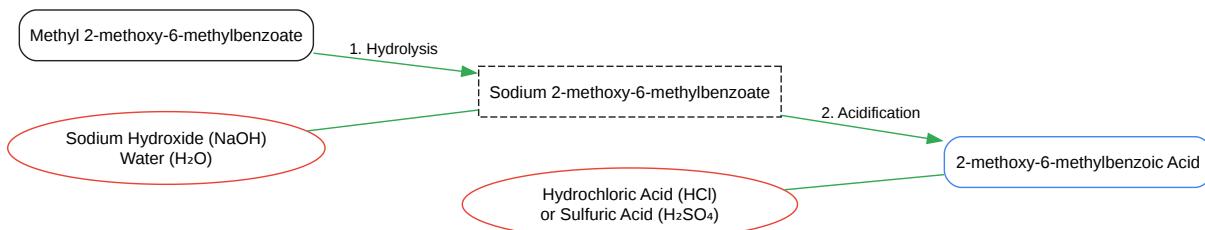
Caption: Synthesis of **Methyl 2-methoxy-6-methylbenzoate**.

- Reaction Setup: To a solution of crude methyl 2-hydroxy-6-methylbenzoate (125 g), add dimethyl sulfate (50.5 g, 1.6 eq.).
- Temperature Control: Heat the mixture to 35-40 °C.
- Addition of Base: Slowly add a 30% sodium hydroxide solution (93.5 g, 2.8 eq.) dropwise, ensuring the reaction temperature does not exceed 40 °C.
- Reaction Completion: After the addition is complete, continue stirring for 1 hour until the reaction is finished (monitored by a suitable technique like TLC or HPLC).
- Work-up: Allow the reaction mixture to stand and separate into layers. Separate the oil layer and wash it with water.

- Product Isolation: The resulting crude product is 126 g of **methyl 2-methoxy-6-methylbenzoate**.

Hydrolysis to 2-methoxy-6-methylbenzoic Acid

The subsequent step in the primary synthetic route is the hydrolysis of the methyl ester group of **methyl 2-methoxy-6-methylbenzoate** to yield the corresponding carboxylic acid. This is typically achieved under basic conditions followed by acidification.



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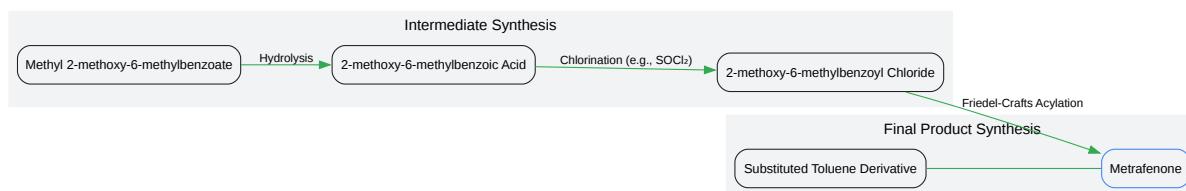
Caption: Hydrolysis to 2-methoxy-6-methylbenzoic Acid.

- Reaction Setup: To 100 g of crude **methyl 2-methoxy-6-methylbenzoate**, add a 30% sodium hydroxide solution (75.0 g, 1.01 eq.) and 200 g of water.
- Heating: Heat the mixture to 80-90 °C until the hydrolysis is complete.
- Cooling: Cool the reaction solution to 20-30 °C.
- Acidification: Add 103 g of 20% hydrochloric acid to adjust the pH to 1-2, leading to the precipitation of the product.
- Stirring and Filtration: After the addition of acid, stir the mixture at a constant temperature for 1 hour. Filter the precipitate.

- Drying: Dry the collected solid at 90-110 °C to obtain 87.8 g of 2-methoxy-6-methylbenzoic acid (HPLC purity: 99.8%, Yield: 95.3%).

Core Application: Intermediate in the Synthesis of Metrafenone

The primary industrial application of **methyl 2-methoxy-6-methylbenzoate** is its role as a precursor in the synthesis of 2-methoxy-6-methylbenzoic acid, which is a key building block for the fungicide metrafenone.^[4] Metrafenone is a benzophenone-type fungicide that is effective against powdery mildew on various crops. The synthesis of metrafenone involves the Friedel-Crafts acylation of a substituted toluene with 2-methoxy-6-methylbenzoyl chloride (derived from the corresponding acid).



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Caption: Role in Metrafenone Synthesis Pathway.

Conclusion

Methyl 2-methoxy-6-methylbenzoate is a specialized yet significant molecule in organic synthesis. Its primary utility lies in its function as a direct precursor to 2-methoxy-6-methylbenzoic acid, a critical component for the production of the fungicide metrafenone. The synthetic route to and from **methyl 2-methoxy-6-methylbenzoate** is well-defined, involving standard methylation and hydrolysis reactions. The detailed protocols and data presented in this guide provide a solid foundation for researchers and professionals working in agrochemical

synthesis and other areas of organic chemistry where this versatile intermediate may find future applications. Further research into the spectroscopic characterization of this compound would be beneficial to the scientific community.

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